

Tenilapine: A Comprehensive Technical Guide on its Chemical Structure and Synthesis

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Compound of Interest

| | |
|----------------|------------|
| Compound Name: | Tenilapine |
| CAS No.: | 82650-83-7 |
| Cat. No.: | B1623423 |

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Abstract

Tenilapine is an atypical antipsychotic agent characterized by a unique tricyclic structure, identified as (2E)-[5-(4-Methyl-1-piperazinyl)-9H-bisthieno[3,4-b:3',4'-e]azepin-9-ylidene]acetonitrile. This document provides an in-depth exploration of its chemical architecture and a proposed synthetic pathway, compiled from analogous chemical syntheses in the absence of a publicly available, step-by-step protocol. This guide is intended to serve as a valuable resource for researchers and professionals engaged in the fields of medicinal chemistry and drug development, offering detailed methodologies for key reaction types and a structured presentation of its chemical and physical properties.

Chemical Structure and Properties

Tenilapine is a complex heterocyclic molecule with the molecular formula $C_{17}H_{16}N_4S_2$ and a molar mass of $340.46 \text{ g}\cdot\text{mol}^{-1}$ [1]. Its structure is defined by a central seven-membered azepine ring fused with two thiophene rings, forming the bisthieno[3,4-b:3',4'-e]azepine core. This core

is further functionalized with a 4-methylpiperazinyl group and an exocyclic ylideneacetonitrile moiety.

The key structural identifiers for **Tenilapine** are:

- IUPAC Name: (2E)-[5-(4-Methyl-1-piperazinyl)-9H-bisthieno[3,4-b:3',4'-e]azepin-9-ylidene]acetonitrile[1]
- CAS Number: 82650-83-7[1]
- Molecular Formula: C₁₇H₁₆N₄S₂[1]
- SMILES: CN1CCN(CC1)C2=NC3=CSC=C3/C(=C/C#N)/C4=CSC=C42[1]

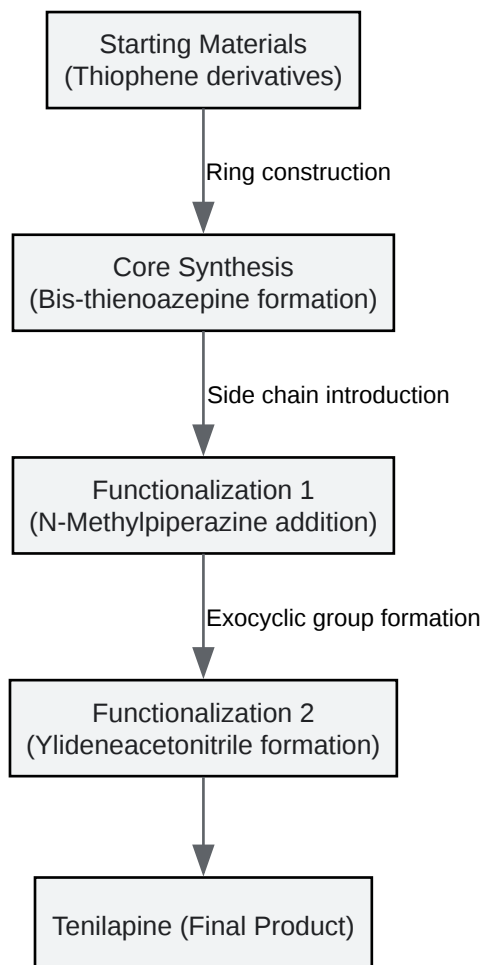
A summary of its key chemical and physical properties is presented in Table 1.

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Weight | 340.47 g/mol | |
| Monoisotopic Mass | 340.08163887 Da | |
| Molecular Formula | C ₁₇ H ₁₆ N ₄ S ₂ | |
| IUPAC Name | (2E)-2-[9-(4-methylpiperazin-1-yl)-5,12-dithia-8-azatricyclo[8.3.0.0 ^{3,7}]trideca-1(13),3,6,8,10-pentaen-2-ylidene]acetonitrile | |
| InChI | InChI=1S/C17H16N4S2/c1-20-4-6-21(7-5-20)17-15-10-22-8-13(15)12(2-3-18)14-9-23-11-16(14)19-17/h2,8-11H,4-7H2,1H3/b12-2+ | |
| InChIKey | RVQVUMIXBGFJLZ-SWGQDTFXSA-N | |
| Canonical SMILES | <chem>CN1CCN(CC1)C2=NC3=C(C(=CC#N)C4=C(N2)C=CS4)C=C</chem> S3 | |
| CAS Number | 82650-83-7 | |

Proposed Synthesis of Tenilapine

A definitive, published synthesis for **Tenilapine** is not readily available in the scientific literature. Therefore, a plausible synthetic route has been constructed based on established methodologies for the synthesis of analogous heterocyclic systems, particularly those involving fused thiophenes and azepines. The proposed pathway is illustrated below, followed by detailed experimental protocols for each key transformation.

This proposed synthesis commences with the construction of a substituted thieno[3,4-b]thiophene core, followed by the annulation of the azepine ring, and subsequent functionalization to introduce the N-methylpiperazine and ylideneacetonitrile moieties.



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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

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